Strategic Synthesis Architectures for 6-Bromo-2-nitropyridin-3-amine

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Compound of Interest

Compound Name:	*6-Bromo-2-nitropyridin-3-amine*
CAS No.:	*1211333-10-6*
Cat. No.:	*B1455615*

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Content Type: Technical Whitepaper Target Audience: Medicinal Chemists, Process Development Scientists Subject: Retrosynthetic logic and bench protocols for CAS 1211333-10-6[1]

Executive Summary & Structural Analysis[1]

The synthesis of **6-Bromo-2-nitropyridin-3-amine** represents a significant regiochemical challenge in pyridine chemistry.[1] Unlike the ubiquitous kinase inhibitor scaffold 2-amino-3-nitropyridine, this target features a "mismatched" electronic pattern: an electron-donating amine at C3 adjacent to a strong electron-withdrawing nitro group at C2, anchored by a halogen at C6.[1]

Standard electrophilic aromatic substitution (SEAr) on 3-aminopyridine derivatives typically favors nitration at the C2 position (ortho to the amine).[1] However, the reaction is plagued by ring oxidation and the formation of N-nitro species (nitramines) rather than direct C-nitration. Furthermore, the presence of the C6-bromine atom deactivates the ring, requiring optimized conditions to force the substitution without degrading the labile C-Br bond.

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This guide details two high-fidelity synthetic routes, prioritizing the Urea-Directed Nitration Strategy for its scalability and regiocontrol.[1]

Key Structural Parameters

Parameter	Specification	Implication
Target CAS	1211333-10-6	Distinct from the common 2-amino isomer (CAS 13534-98-0).[1]
Core Scaffold	Pyridine	Electron-deficient heterocycle.[1][2]
C2 Substituent	Nitro (-NO2)	Labile to reduction; introduces steric bulk.[1]
C3 Substituent	Amine (-NH2)	Strong activator; prone to oxidation.[1]
C6 Substituent	Bromine (-Br)	Critical handle for Suzuki/Buchwald couplings.[1]

Strategic Starting Materials

The selection of starting materials is dictated by the need to establish the C3-amine/C6-bromo relationship before introducing the labile C2-nitro group.[1]

Primary Precursor: 6-Bromo-pyridin-3-amine (CAS 13534-97-9)[1]

- Rationale: This commercially available building block pre-installs the halogen and the amine in the correct relative positions. The synthetic challenge is reduced to a single step: regioselective C2-nitration.[1]
- Availability: High (Bulk commodity).[1]
- Cost Efficiency: High.[1]

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Secondary Precursor: 3-Aminopyridine (CAS 462-08-8)[1][3]

- Rationale: A generic starting point requiring an initial regioselective bromination at C6.[1]
- Drawback: Direct bromination of 3-aminopyridine often yields mixtures of 2-bromo and 6-bromo isomers, requiring tedious chromatographic separation.[1]

Route A: The Urea-Directed Nitration (Gold Standard)[1]

This protocol utilizes a "protect-activate-deprotect" strategy.[1] By converting the amine into a urea linkage, we achieve two goals: protecting the amine from oxidation and directing the nitronium ion to the sterically accessible C2 position via a six-membered transition state.

Mechanistic Pathway[1][2][3][4][5][6][7][8]

- Dimerization: Reaction with urea or phosgene forms the symmetric urea.[1]
- Nitration: The urea carbonyl coordinates with the nitrating agent, directing attack to the ortho-position (C2).[1]
- Hydrolysis: Acidic cleavage releases the target amine.[1]

Step-by-Step Protocol

Step 1: Formation of 1,3-bis(6-bromopyridin-3-yl)urea[1]

- Reagents: 6-Bromo-pyridin-3-amine (1.0 eq), Urea (0.6 eq).[1]
- Solvent: Amyl alcohol or Chlorobenzene.[1]
- Conditions: Reflux (130–140 °C) for 12 hours. Ammonia gas is evolved.[1]
- Workup: Cool to room temperature. The urea product precipitates as a solid.[1] Filter, wash with cold ethanol, and dry.
- Yield Expectation: 85–90%.

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Step 2: Regioselective Nitration[1]

- Reagents: Urea intermediate (from Step 1), 98% ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  , 98%

  .
- Conditions:
  - Dissolve urea in conc.[1] ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

    at 0–5 °C.[3]
  - Add fuming

    dropwise, maintaining temp < 10 °C.
  - Allow to warm to 20 °C and stir for 2 hours.
  - Pour onto ice water.
- Observation: The dinitro-urea intermediate precipitates.[1]
- Critical Note: Do not allow temperature to exceed 25 °C to prevent debromination.[1]

Step 3: Hydrolysis to Target[1]

- Reagents: 20%

  or

  (aq).
- Conditions: Reflux the wet filter cake from Step 2 for 4 hours.
- Workup: Neutralize to pH 7–8 with ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

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. Extract with Ethyl Acetate (3x). Dry over

and concentrate.

- Purification: Recrystallization from Ethanol/Water.[1][4]

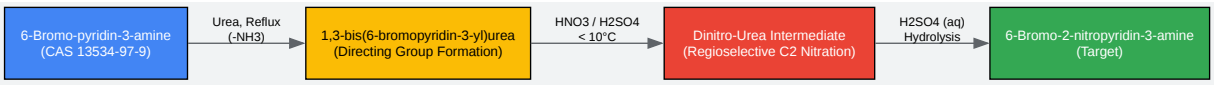

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Figure 1: The Urea-Directed synthesis pathway ensures high regioselectivity for the C2-nitro position.[1]

Route B: The Nitramine Rearrangement (Expert Alternative)

For laboratories where urea intermediates are difficult to process (solubility issues), the Nitramine Rearrangement offers a direct electronic manipulation of the pyridine ring.

Mechanistic Insight

Direct nitration of aminopyridines often occurs on the exocyclic nitrogen to form a nitramine (ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

). Under acidic catalysis, this group migrates to the ring carbon. In 3-aminopyridines, the migration prefers the C2 position (ortho) over C4 due to the "ortho-effect" and electronic density.

Protocol

- N-Nitration: Treat 6-Bromo-pyridin-3-amine with

  in Acetic Anhydride at 0 °C.

  - Product: N-(6-bromo-3-pyridyl)nitramine.[1]

  - Safety: Nitramines are potentially explosive; handle with care.[1]

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- Rearrangement: Dissolve the isolated nitramine in conc.

  at 0 °C, then allow to warm to ambient temperature.

  - Mechanism:[1][2][5][6][7][8] Acid-catalyzed [1,3]-sigmatropic shift (or intermolecular dissociation-recombination) moves the

    group to C2.

- Quenching: Pour onto ice/ammonia.

- Yield: Generally lower (40–60%) than Route A due to competitive formation of the 4-nitro isomer.[1]

The "Isomer Trap": A Critical Warning

A common error in retrosynthetic planning for this target is attempting to use 2,6-Dibromo-3-nitropyridine as a starting material.[1] This route fails for the specific target **6-Bromo-2-nitropyridin-3-amine**.[1]

Why It Fails[1]

- Reaction: 2,6-Dibromo-3-nitropyridine + ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  (Nucleophilic Aromatic Substitution).

- Regioselectivity: The C2-bromide is ortho to the nitro group and is significantly more activated than the C6-bromide (para).[1]

- Result: The nucleophile attacks C2, displacing the bromine.

- Product Formed:2-Amino-6-bromo-3-nitropyridine.[1]

- Comparison:

  - Formed Product: Amine @ C2, Nitro @ C3.[1][3][6]

  - Desired Target: Nitro @ C2, Amine @ C3.[1][5][6]

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Conclusion: Do not use nucleophilic displacement strategies unless you specifically require the 2-amino isomer.[1]

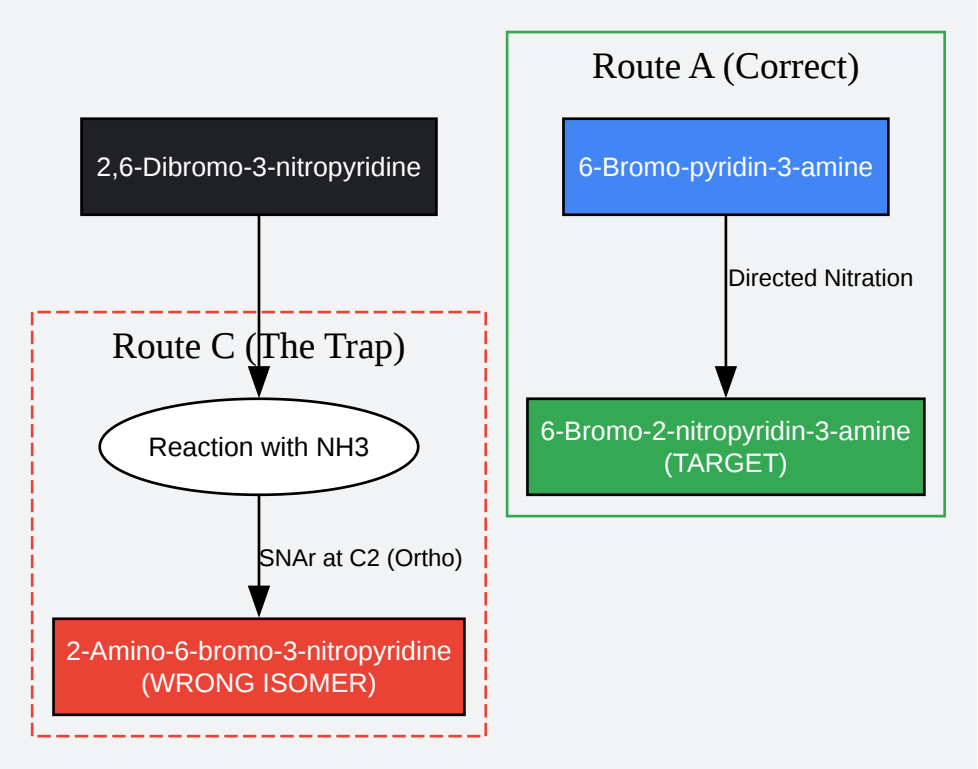

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Figure 2: Divergence in synthesis. Nucleophilic substitution yields the inverse regiochemistry compared to the desired target.

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